

D-Psicose: A Comprehensive Technical Guide to its Discovery and Natural Occurrence

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Compound of Interest

Compound Name: *D-Psicose*

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Abstract

D-Psicose, also known as D-allulose, is a rare monosaccharide that has garnered significant attention in the scientific community for its potential as a low-calorie sugar substitute with various physiological benefits. This technical guide provides an in-depth overview of the discovery of **D-Psicose**, its natural sources, and the analytical methodologies for its extraction and quantification. Furthermore, it delves into the key signaling pathways through which **D-Psicose** exerts its metabolic effects, offering valuable insights for researchers and professionals in the fields of food science, nutrition, and drug development.

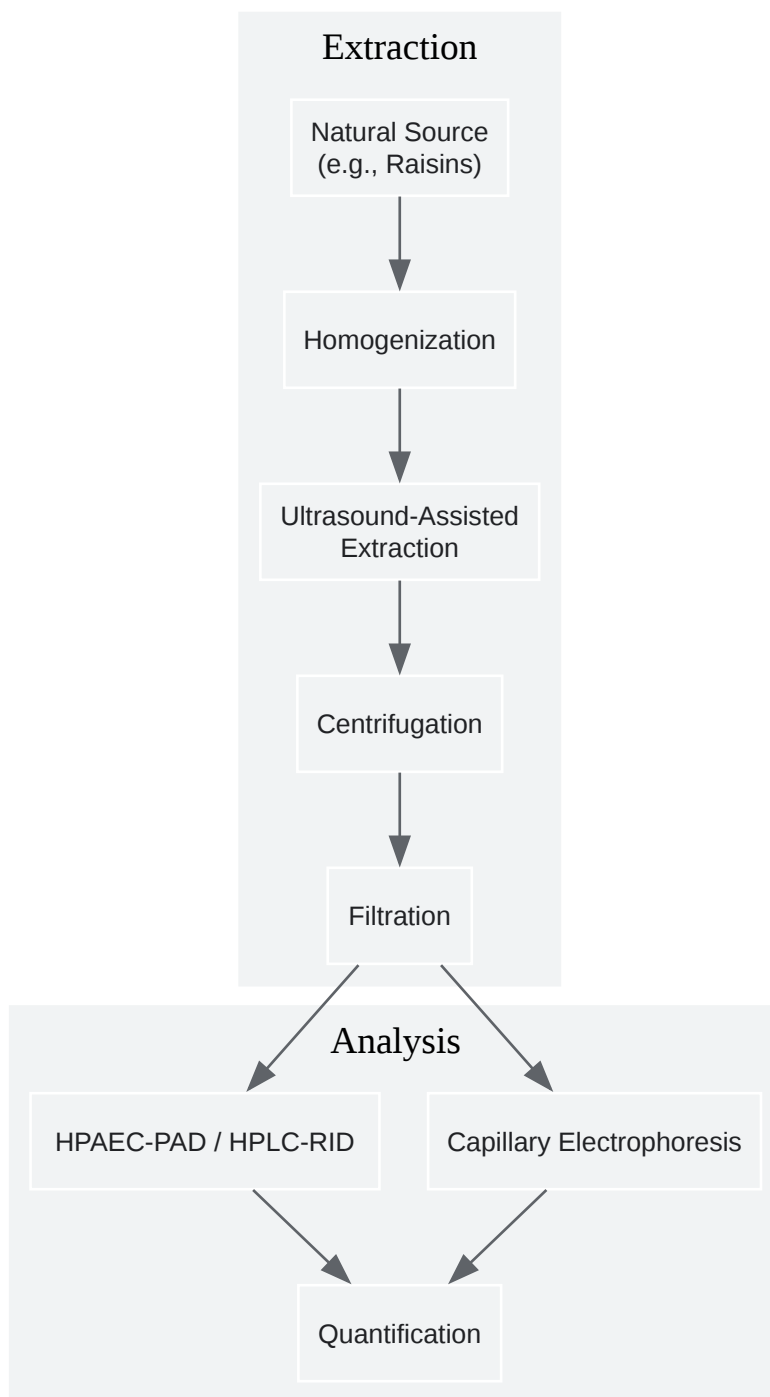
Discovery of D-Psicose: A Historical Perspective

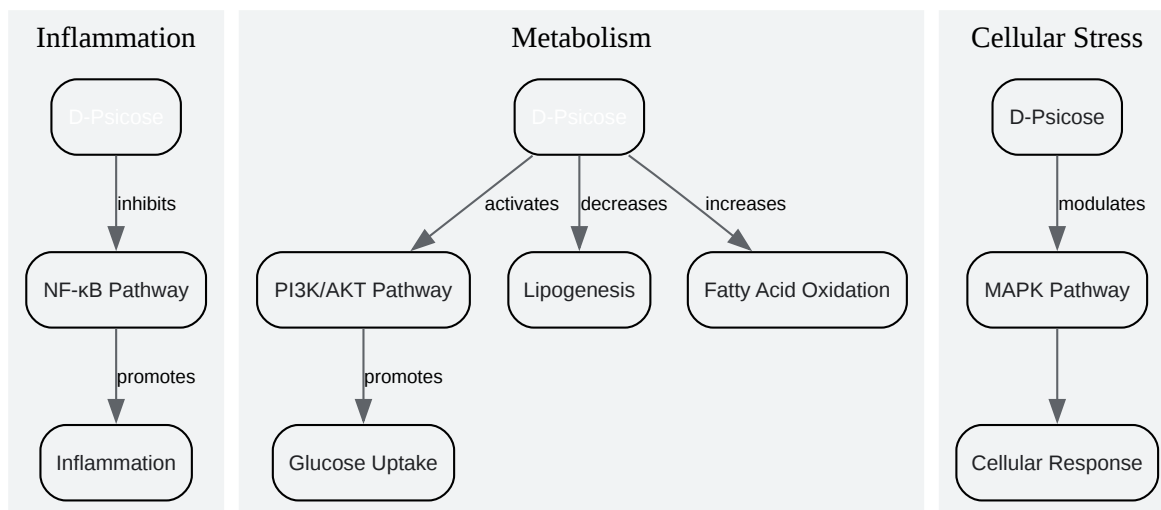
The journey of **D-Psicose** from a scientific curiosity to a promising food ingredient has spanned several decades. Initially identified in the 1940s, its potential was not fully realized until the development of efficient production methods in the late 20th century.

- **Early Discovery and Identification:** **D-Psicose** was first discovered in the 1940s.^[1] It was initially known as D-pseudofructose. German chemists H. Ohle and F. Just determined its structure in 1935 and renamed it **D-psicose**. In 1942, F. W. Zerban at the New York Sugar Trade Laboratory and Louis Sattler at Brooklyn College isolated it from commercial cane molasses.^[2]

- **Enzymatic Breakthrough for Mass Production:** A significant breakthrough in **D-Psicose** research occurred in 1994 when Ken Izumori at Kagawa University in Japan discovered the enzyme D-tagatose 3-epimerase.^[3] This enzyme could efficiently convert fructose into allulose, paving the way for the first mass-production method.^[3] This discovery was a pivotal moment, transforming **D-Psicose** from a rare sugar into a viable ingredient for the food industry.

The following diagram illustrates the key milestones in the discovery and development of **D-Psicose**.





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